

# 2-Naphthyl isocyanate chemical properties and structure

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## Compound of Interest

Compound Name: 2-Naphthyl isocyanate

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An In-depth Technical Guide to **2-Naphthyl Isocyanate**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-Naphthyl isocyanate**. The information is curated for researchers, scientists, and professionals in the field of drug development who may utilize this compound as a building block or chemical intermediate.

## Core Chemical and Physical Properties

**2-Naphthyl isocyanate** is an aromatic organic compound featuring a naphthalene ring system substituted with an isocyanate functional group. Its reactivity is primarily dictated by the electrophilic nature of the carbon atom in the isocyanate group.

## Structural Information

- IUPAC Name: 2-isocyanatonaphthalene
- Synonyms:  $\beta$ -Naphthyl isocyanate, 2-Isocyanatonaphthalene[1][2][3]
- CAS Number: 2243-54-1[1][4]
- Molecular Formula:  $C_{11}H_7NO$ [1][2]

- Linear Formula: C<sub>10</sub>H<sub>7</sub>NCO[4]
- SMILES String: O=C=Nc1ccc2ccccc2c1[3]

## Physicochemical Data

The quantitative physicochemical properties of **2-Naphthyl isocyanate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	169.18 g/mol	[1]
Appearance	White chunks, solid	[1][2]
Melting Point	53-56 °C	[1][5]
Boiling Point	83 °C @ 0.2 mmHg 144 °C @ 14 Torr	[1][2][5]
Density	~1.1 g/cm <sup>3</sup>	[1][2]
Solubility	Hydrolyzes in water. Soluble in many organic solvents.	[1][2]
Refractive Index	~1.5	[1][2]

## Reactivity and Stability

**2-Naphthyl isocyanate** is a reactive chemical compound, a characteristic primarily attributed to its isocyanate functional group (-N=C=O).[6]

- **Reaction with Nucleophiles:** The isocyanate group is highly electrophilic and readily reacts with nucleophiles. For instance, it reacts with alcohols to form carbamates (urethanes) and with amines to form ureas.[7] This reactivity makes it a valuable reagent in organic synthesis for the construction of these important functional groups.[8]
- **Moisture Sensitivity:** It is sensitive to moisture and will hydrolyze in the presence of water.[1][2] This reaction initially forms an unstable carbamic acid, which then decomposes to yield 2-

naphthylamine and carbon dioxide. Due to this sensitivity, it should be handled and stored under anhydrous conditions.

- Genotoxicity: **2-Naphthyl isocyanate** has been identified as a genotoxicant.[5]

## Experimental Protocols

While specific, detailed experimental protocols for the use of **2-Naphthyl isocyanate** are proprietary or application-dependent, a general procedure for a common reaction, such as derivatization of an alcohol for analytical purposes, can be outlined.

### General Protocol for Alcohol Derivatization

This protocol describes a typical procedure for the derivatization of a hydroxyl-containing analyte with **2-Naphthyl isocyanate** for analysis by techniques such as HPLC or GC to enhance detection.

- Analyte Preparation: Dissolve a known quantity of the alcohol analyte in an anhydrous, aprotic solvent (e.g., acetonitrile, dichloromethane) to a specific concentration.
- Reagent Preparation: Prepare a solution of **2-Naphthyl isocyanate** in the same anhydrous solvent. An excess of the isocyanate is typically used to ensure complete reaction.
- Reaction: Add the **2-Naphthyl isocyanate** solution to the analyte solution. The reaction can often be performed at room temperature, but gentle heating may be required for less reactive alcohols. A basic catalyst, such as a tertiary amine (e.g., triethylamine), can be added to accelerate the reaction.
- Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) or a suitable spectroscopic method to determine the point of complete consumption of the analyte.
- Quenching: Once the reaction is complete, any excess **2-Naphthyl isocyanate** can be quenched by the addition of a small amount of a primary or secondary amine (e.g., butylamine) to form a urea derivative, which can be easily separated.
- Work-up and Purification: The reaction mixture is then subjected to a standard aqueous work-up to remove the catalyst and any water-soluble byproducts. The derivatized product is

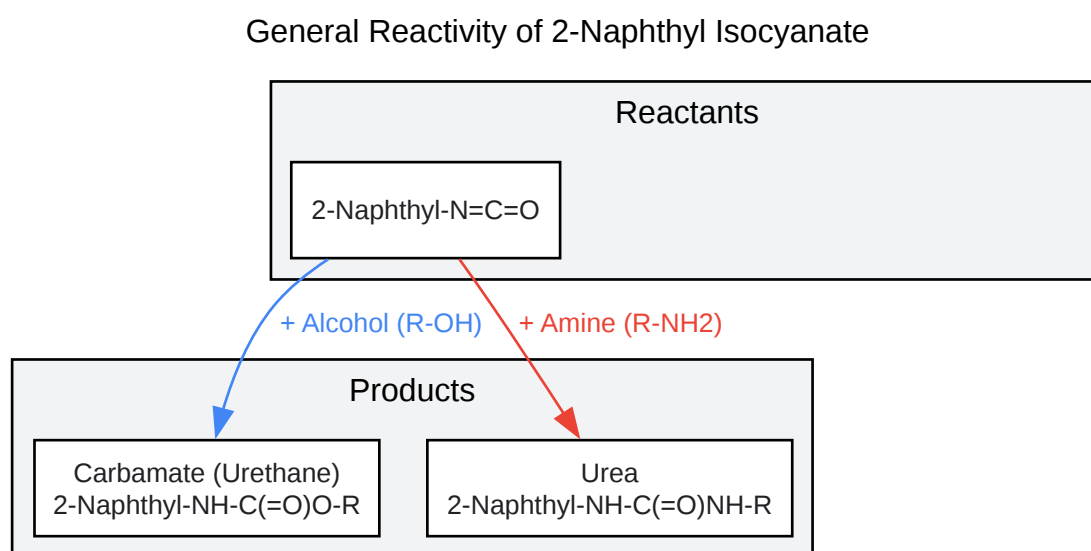
then purified, typically by column chromatography or recrystallization.

- Analysis: The purified derivative is then analyzed by the chosen analytical method.

## Visualizations

### Chemical Reactivity of 2-Naphthyl Isocyanate

The following diagram illustrates the fundamental reactivity of the isocyanate group of **2-Naphthyl isocyanate** with common nucleophiles.



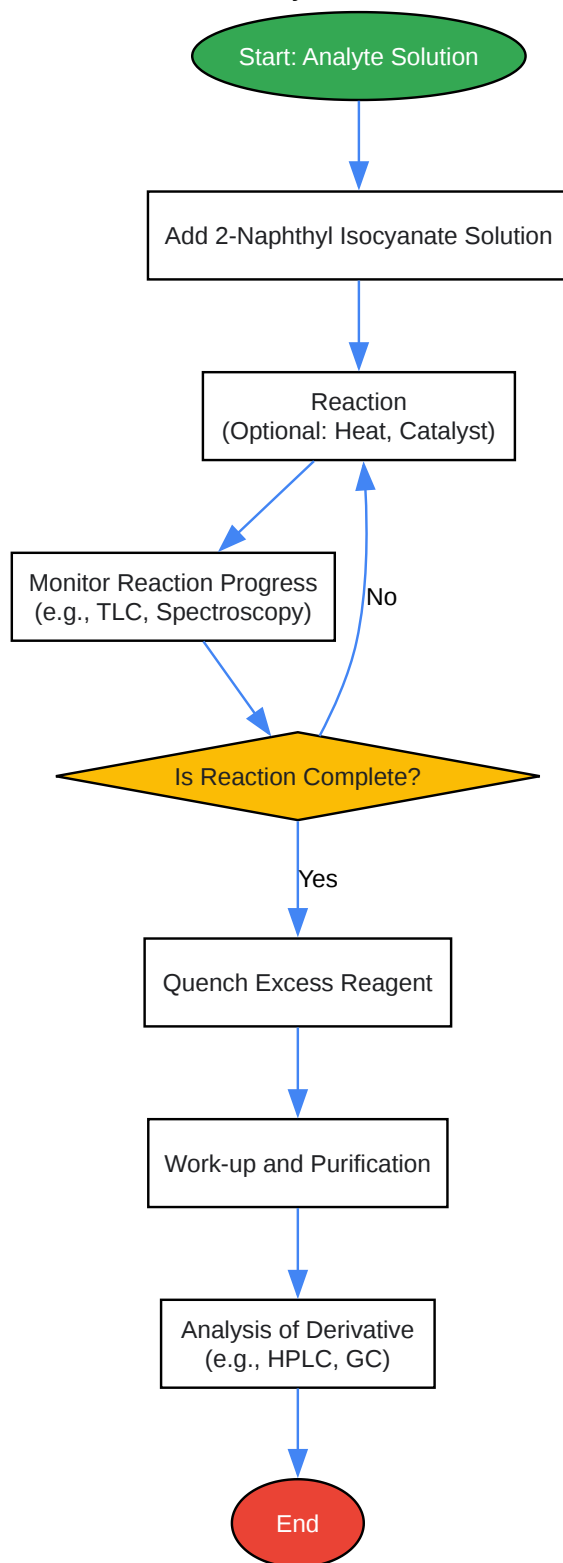
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Caption: Reactivity of **2-Naphthyl Isocyanate** with Nucleophiles.

### Experimental Workflow for Analyte Derivatization

This diagram outlines a typical workflow for the derivatization of an analyte using **2-Naphthyl isocyanate** for analytical purposes.

## Workflow for Analyte Derivatization

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Caption: Typical Experimental Workflow for Derivatization.

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